

Standard Operating Procedures for Handling 2-Propoxybutane

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Compound of Interest

Compound Name: 2-Propoxybutane

Cat. No.: B13940789

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed standard operating procedures (SOPs) for the safe handling, use, and disposal of **2-Propoxybutane** (also known as sec-butyl propyl ether). These guidelines are intended for laboratory personnel in research, development, and academic settings.

Introduction and Scope

2-Propoxybutane is a colorless liquid ether.^[1] Like many ethers, it is flammable and can form explosive peroxides upon exposure to air and light. This SOP outlines the necessary precautions and procedures to minimize risks associated with its handling. Adherence to these procedures is mandatory for all personnel working with this chemical.

Hazard Identification and Risk Assessment

A thorough risk assessment must be conducted before any new experimental work involving **2-Propoxybutane**. The primary hazards include:

- Flammability: **2-Propoxybutane** is a flammable liquid with a flash point of 9°C.^[2] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.

- Peroxide Formation: Ethers like **2-Propoxybutane** can form explosive peroxides when exposed to oxygen and light. These peroxides can detonate upon heat, shock, or friction.
- Health Hazards: While specific toxicity data for **2-Propoxybutane** is limited, it is prudent to treat it as potentially harmful if inhaled, ingested, or in contact with skin. Similar solvents can cause irritation to the skin, eyes, and respiratory tract.

Data Presentation

The following tables summarize the key physical, chemical, and safety data for **2-Propoxybutane**.

Table 1: Physical and Chemical Properties of **2-Propoxybutane**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ O	[1][2][3][4][5]
Molecular Weight	116.20 g/mol	[1][3][5]
CAS Number	61962-23-0	[1][2][3][4][5]
Appearance	Colorless liquid	[1]
Boiling Point	109-117.3°C	[2][3][4]
Melting Point	-95.35°C (estimate)	[3][4]
Flash Point	9°C	[2]
Density	0.7684 - 0.77 g/cm ³	[2][3][4]
Vapor Pressure	29.6 mmHg at 25°C	[2][3]
Refractive Index	1.3897 - 1.395	[2][3][4]

Table 2: Safety and Handling Information

Parameter	Guideline
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves (nitrile or neoprene), lab coat, closed-toe shoes.[6][7] [8][9]
Engineering Controls	Use in a certified chemical fume hood.[10][11]
Storage	Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[12][13][14] Store in a tightly sealed, light-resistant container under an inert atmosphere (e.g., nitrogen or argon).
Incompatible Materials	Oxidizing agents, strong acids.[12][14]
Fire Extinguishing Media	Carbon dioxide, dry chemical powder, or alcohol-resistant foam.[13]

Experimental Protocols

4.1. General Handling Procedures

- Preparation: Before handling, ensure that a current Safety Data Sheet (SDS) for **2-Propoxybutane** is accessible. Verify that the chemical fume hood is functioning correctly.
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in Table 2.
- Dispensing:
 - Ground all containers and equipment to prevent static discharge.[12][13]
 - Use only spark-proof tools.[12][13]
 - Carefully uncap the container, equalizing the pressure.
 - Dispense the required amount of **2-Propoxybutane** slowly and carefully to avoid splashing.
- Post-Handling:

- Tightly seal the container immediately after use.
- Clean the work area with an appropriate solvent and decontaminate if necessary.
- Remove and properly dispose of contaminated gloves.
- Wash hands thoroughly with soap and water.

4.2. Peroxide Detection and Management

Ethers are known to form explosive peroxides. It is crucial to test for the presence of peroxides before using **2-Propoxybutane**, especially if the container has been opened previously or stored for an extended period.

- Frequency of Testing:
 - Test upon receipt of a new container if the manufacturing date is not recent.
 - Test before each use for containers that have been opened.
 - Test every 3-6 months for stored, opened containers.
- Testing Protocol:
 - Use commercially available peroxide test strips.
 - In a chemical fume hood, dip the test strip into the **2-Propoxybutane** for 1-2 seconds.
 - Allow the strip to air dry and compare the color change to the chart provided with the test strips.
 - Record the date and the peroxide concentration on the container label.
- Action Levels:
 - < 20 ppm: Safe for use.
 - 20-100 ppm: Use with caution. Do not distill or concentrate.

- > 100 ppm: DANGER! Do not handle. Contact Environmental Health and Safety (EHS) for immediate disposal.

4.3. Spill and Emergency Procedures

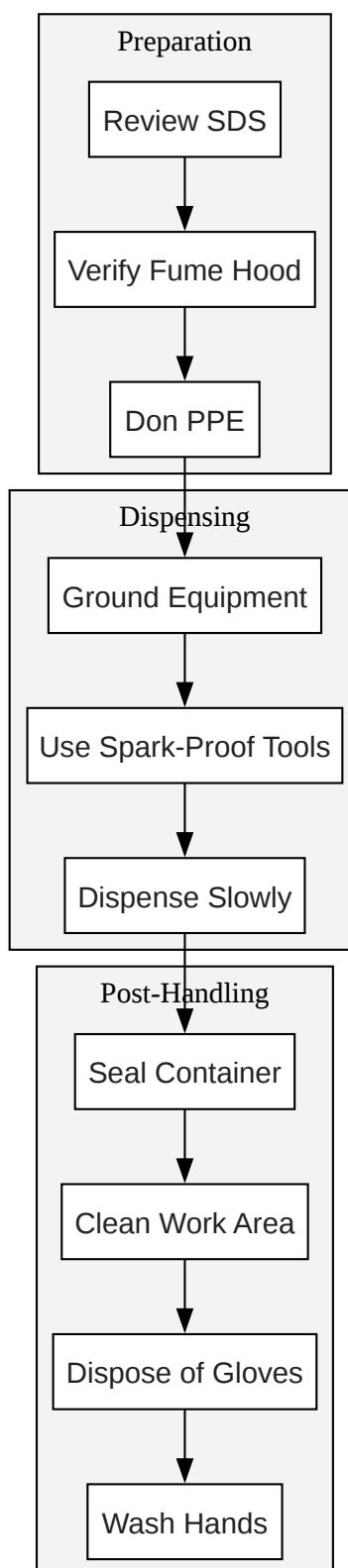
- Small Spills (<100 mL):
 - Alert personnel in the immediate area.
 - If flammable vapors are present, turn off all ignition sources.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Using non-sparking tools, collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent.
- Large Spills (>100 mL):
 - Evacuate the laboratory immediately.
 - Alert others and activate the fire alarm if necessary.
 - Contact the institutional emergency response team and EHS.
 - Provide details of the spill, including the chemical identity and quantity.
- Fire:
 - If the fire is small and you are trained to use a fire extinguisher, use a CO₂ or dry chemical extinguisher.
 - For larger fires, evacuate the area and call for emergency services.
- Exposure:
 - Inhalation: Move to fresh air. Seek medical attention if symptoms persist.

- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

4.4. Waste Disposal

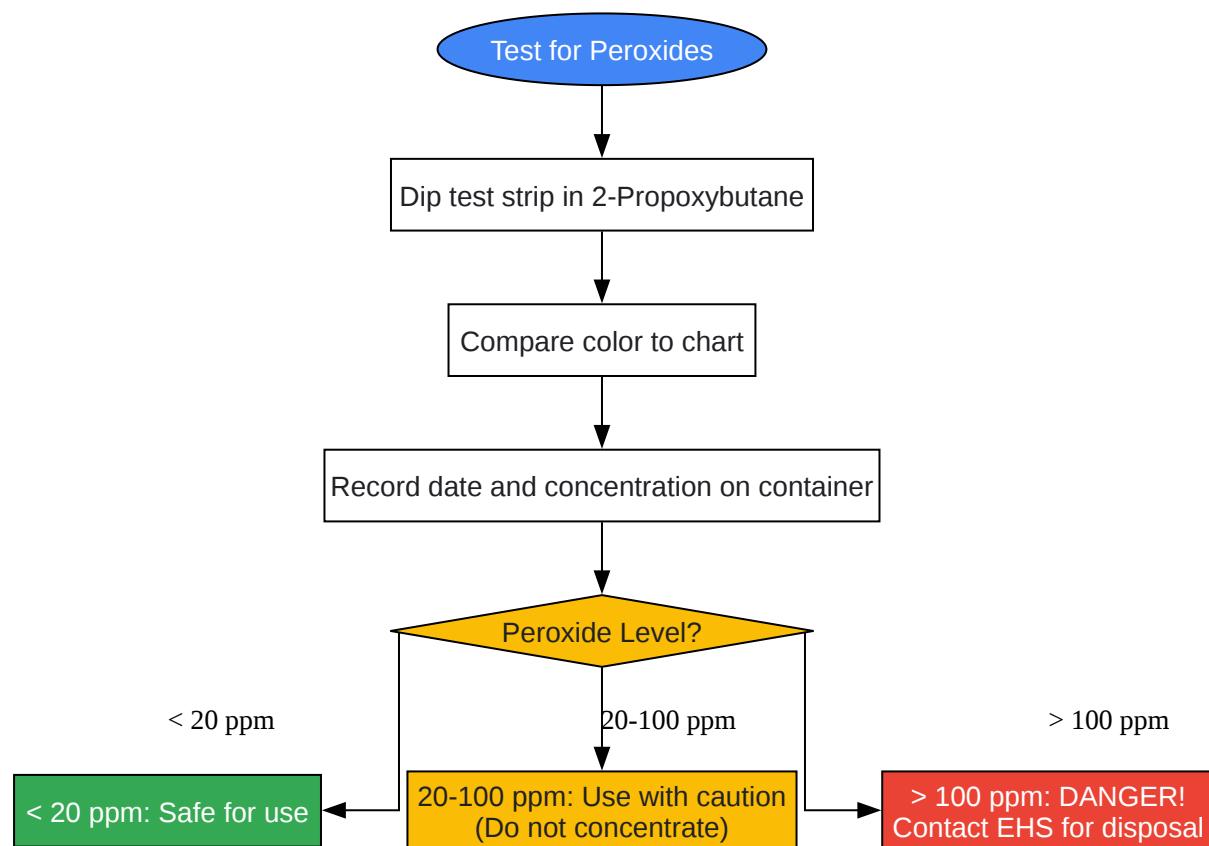
- All waste containing **2-Propoxybutane** must be collected in a designated, properly labeled hazardous waste container.
- Do not mix with incompatible waste streams.
- Follow all institutional and local regulations for hazardous waste disposal.

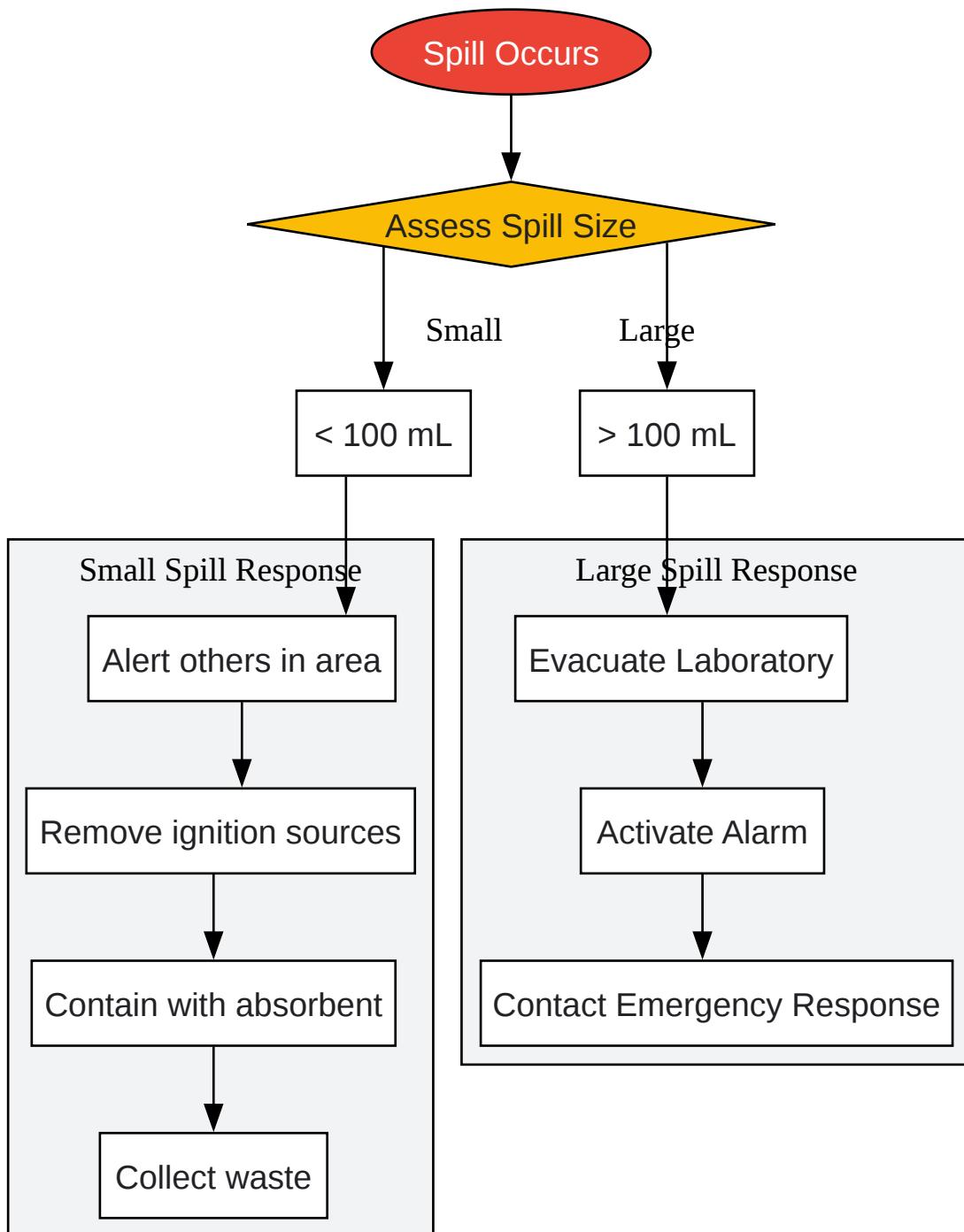
Mandatory Visualizations



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Caption: General workflow for handling **2-Propoxybutane**.



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